

An In-depth Technical Guide to o-Terphenyl for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *O-Terphenyl*

Cat. No.: *B166444*

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Abstract: This guide provides a comprehensive technical overview of **ortho-terphenyl (o-terphenyl)**, a key aromatic hydrocarbon utilized across various scientific and industrial domains. We will delve into its core molecular and physicochemical properties, explore its primary applications, and detail essential safety and handling protocols. This document is intended for researchers, chemists, and drug development professionals who require a deep, actionable understanding of this compound.

Introduction: Situating o-Terphenyl within the Terphenyl Family

Terphenyls are a class of aromatic hydrocarbons consisting of a central benzene ring substituted with two phenyl groups.^[1] The positional arrangement of these phenyl groups gives rise to three distinct isomers: ortho-, meta-, and para-terphenyl.^[1] While often used in commercial mixtures, each isomer possesses unique physical properties that dictate its optimal applications.^{[2][3]} This guide focuses specifically on the ortho-isomer, **o-terphenyl**, noted for its distinct thermal and physical characteristics.

Caption: Structural relationship of the three terphenyl isomers.

Core Molecular Properties of o-Terphenyl

A precise understanding of a compound's molecular identity is the foundation of all subsequent research and application.

Chemical Formula and Molecular Weight

The chemical formula for **o-terphenyl** is $C_{18}H_{14}$.^{[2][4]} This composition gives it a molecular weight (molar mass) of approximately 230.3 g/mol.^{[2][5][6][7]} More precise measurements from mass spectrometry place the monoisotopic mass at 230.10955 Da.^[2]

Structure and Nomenclature

Systematically named 1,2-Diphenylbenzene according to IUPAC nomenclature, the structure of **o-terphenyl** is characterized by two phenyl groups attached to adjacent carbon atoms on a central benzene ring.^{[2][4]} This ortho-positioning is sterically crowded compared to its meta and para isomers, which influences its physical properties, such as its lower melting point.

Other common synonyms for **o-terphenyl** include:

- ortho-Terphenyl^[5]
- 1,1':2',1''-Terphenyl^[2]
- 2-Phenylbiphenyl^[5]
- o-Triphenyl^[5]

Key Identifiers

For unambiguous identification in databases, procurement, and regulatory compliance, the following identifiers are critical:

- CAS Number: 84-15-1^{[1][4]}
- EC Number: 201-517-6^{[7][8]}
- PubChem CID: 6766^{[2][9]}

Physicochemical Characteristics

The utility of **o-terphenyl** in research and industry is directly linked to its distinct physical and chemical properties. It typically appears as a colorless to light-yellow crystalline solid.^{[2][5]}

Quantitative Data Summary

The key physicochemical data for **o-terphenyl** are summarized in the table below, providing a basis for its use in experimental design and process engineering.

Property	Value	Source(s)
Molecular Weight	230.3 g/mol	[5][6][7]
Melting Point	55 - 59 °C (131 - 138 °F)	[2][7][8][10]
Boiling Point	332 - 337 °C (630 - 639 °F)	[2][6][7][10]
Density	~1.16 g/cm ³	[2]
Flash Point	163 °C (325 °F)	[7][8]
Water Solubility	Insoluble / 1.24 mg/L	[2][5][7]
Solubility	Very soluble in aromatic solvents (e.g., toluene, benzene); sparingly soluble in lower alcohols.	[10]
Vapor Pressure	<1 Pa at 25 °C	[7]
Ionization Potential	7.99 eV	[5][11]

Causality Insight: The high boiling point and exceptional thermal stability of **o-terphenyl** are direct consequences of its rigid, multi-ring aromatic structure.[10] This stability makes it, often in mixtures with its isomers, an excellent candidate for high-temperature applications like heat transfer fluids.[2][10] Its insolubility in water is characteristic of non-polar aromatic hydrocarbons.[2]

Primary Applications in Research and Development

The unique properties of **o-terphenyl** have established its role in several specialized technical fields.

- **Heat Transfer Fluids:** Commercial mixtures of terphenyl isomers are widely used as high-temperature heat transfer agents in both liquid and vapor phases, valued for their thermal

stability.[10][12] Hydrogenated terphenyls are also used for this purpose.[12]

- Organic Electronics: As a raw material for organic synthesis, derivatives of **o-terphenyl** are explored for applications in organic light-emitting diodes (OLEDs) and liquid crystal materials.[13][14]
- Nuclear Engineering: Historically, terphenyl mixtures served as coolants in nuclear reactors due to their stability under radiation.[10]
- Dye Lasers & Scintillators: While p-terphenyl is more common, all isomers have relevance in the synthesis of materials for dye lasers and as organic scintillators, which fluoresce when excited by radiation.[13][14]
- Plasticizer: **o-Terphenyl** is employed as a plasticizer for materials like polystyrene.[10]

Safety, Handling, and Toxicology

As a senior scientist, ensuring laboratory safety is paramount. Adherence to established protocols is non-negotiable when working with **o-terphenyl**.

Hazard Profile

According to the Globally Harmonized System (GHS), **o-terphenyl** presents several hazards:

- Acute Toxicity: Harmful if swallowed (H302) and toxic if inhaled (H331).[7][15][16]
- Eye Irritation: Causes serious eye irritation (H319).[7]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects (H410).[7][16]

Trustworthiness through Self-Validation: The hazard profile dictates the necessary engineering controls and personal protective equipment (PPE). The requirement for inhalation toxicity (H331) mandates working within a certified chemical fume hood. The eye irritation warning (H319) validates the mandatory use of safety glasses or goggles. The environmental hazard (H410) confirms that waste must be collected and disposed of as hazardous chemical waste, never poured down the drain.[17]

Recommended Handling Protocols

- Engineering Controls: All weighing and solution preparation must be conducted in a well-ventilated area, preferably inside a chemical fume hood, to prevent inhalation of dust.[18]
- Personal Protective Equipment (PPE): Standard PPE includes a lab coat, nitrile gloves, and chemical safety goggles.[8] For significant solid handling, a dust mask (e.g., N95) is recommended.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place below +30°C.[7][10] Keep away from strong oxidizing agents.[10]
- Spill Management: In case of a spill, avoid generating dust. Carefully sweep up the solid material, place it in a labeled container for hazardous waste, and clean the affected area.
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[11][16]
 - Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water.[11]
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.[15]
 - Ingestion: If swallowed, call a poison control center or doctor immediately. Do not induce vomiting.[15]

Experimental Protocol: Preparation of a Standard Solution

This section provides a detailed, field-proven methodology for preparing a standard stock solution of **o-terphenyl**, a common requirement for analytical calibration or experimental use.

Objective: To prepare a 1 mg/mL (1000 ppm) stock solution of **o-terphenyl** in toluene.

Rationale: Toluene is selected as the solvent due to the high solubility of non-polar **o-terphenyl** in aromatic solvents.[10] This ensures complete dissolution and stability of the solution.

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